

Essential Safety and Operational Guide for Handling Ko-947

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Compound of Interest

Compound Name: Ko-947

Cat. No.: B15623293

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This document provides crucial safety protocols and logistical information for the handling and disposal of **Ko-947**, a potent and selective inhibitor of ERK1/2 kinases. The following procedures are designed for researchers, scientists, and drug development professionals to ensure a safe laboratory environment.

Compound Data Summary

Ko-947 is a small molecule inhibitor with potential applications in cancer research, specifically targeting the MAPK pathway.[\[1\]](#)[\[2\]](#)[\[3\]](#) Below is a summary of its key quantitative data.

Property	Value	Source
CAS Number	1695533-89-1	[1]
Molecular Formula	C21H17N5O	[1]
Molecular Weight	355.39 g/mol	[1]
Appearance	White crystalline powder	[4]
Storage (Powder)	-20°C for up to 2 years	[1]
Storage (in DMSO)	-80°C for up to 6 months, -20°C for up to 1 month (protect from light)	[2]

Personal Protective Equipment (PPE)

Due to the potent nature of **Ko-947** and the lack of comprehensive toxicological data, stringent adherence to PPE protocols is mandatory.[4] The toxicological properties of **Ko-947** have not been thoroughly investigated.[4]

- **Hand Protection:** Wear nitrile rubber gloves with a minimum layer thickness of 0.11 mm. Always use the proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use.[4]
- **Eye Protection:** Use chemical safety goggles or a face shield.
- **Respiratory Protection:** When handling the powder form or if dust generation is possible, a P1 filter respirator is required. Ensure that maintenance and testing of respiratory protective devices are carried out according to the manufacturer's instructions.[4]
- **Body Protection:** Wear a lab coat. Ensure it is regularly cleaned and maintained.

Experimental Protocol: Preparation of Ko-947 Stock Solution

This protocol outlines the steps for preparing a stock solution of **Ko-947** for in vitro experiments.

- Pre-Handling:
 - Ensure all necessary PPE is worn correctly.
 - Work within a certified chemical fume hood.
 - Have a chemical spill kit readily accessible.
- Weighing the Compound:
 - Carefully weigh the desired amount of **Ko-947** powder using a calibrated analytical balance.
 - Avoid generating dust. Use a spatula to gently transfer the powder.
- Solubilization:
 - Add the appropriate volume of dimethyl sulfoxide (DMSO) to the weighed powder to achieve the desired stock concentration.
 - Vortex briefly to fully dissolve the compound.
- Storage of Stock Solution:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[2\]](#)
 - Protect the solution from light.[\[2\]](#)

Operational and Disposal Plan

Spill Management:

- Minor Spill: In case of a small spill, cover the area with an absorbent material, and then clean the area with a suitable solvent.

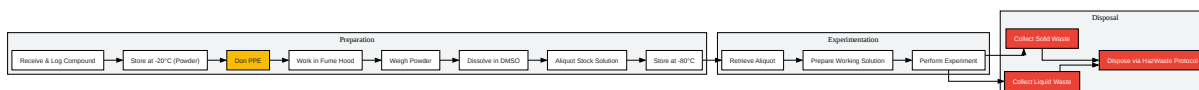
- Major Spill: For a large spill, evacuate the area and follow emergency procedures.

Disposal:

- Waste material must be disposed of in accordance with national and local regulations.[4]
- Do not mix with other waste. Leave chemicals in their original containers.[4]
- Handle uncleaned containers as you would the product itself.[4]
- Contaminated materials (e.g., gloves, pipette tips) should be placed in a sealed, labeled hazardous waste container.

Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling **Ko-947**, emphasizing safety at each step.



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Caption: Workflow for safe handling of **Ko-947** from receipt to disposal.

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